

N-Propylaniline: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *N-Propylaniline*

Cat. No.: *B1293793*

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Introduction

N-Propylaniline is an aromatic amine used as an intermediate in the synthesis of various organic compounds, including pharmaceuticals and dyes. As with all aniline derivatives, a thorough understanding of its potential hazards and the implementation of stringent safety protocols are critical to ensure the safety of laboratory personnel. This technical guide provides a comprehensive overview of the known safety information, handling procedures, and relevant toxicological data for **N-Propylaniline**.

Physicochemical and Toxicological Data

A summary of the key physicochemical properties of **N-Propylaniline** is provided in Table 1. This information is essential for understanding its behavior and potential for exposure.

Table 1: Physicochemical Properties of **N-Propylaniline**

Property	Value	Source(s)
CAS Number	622-80-0	[1][2]
Molecular Formula	C ₉ H ₁₃ N	[1][2]
Molecular Weight	135.21 g/mol	[1][2]
Appearance	White to Yellow to Green clear liquid	
Boiling Point	220 - 222 °C	[1][3]
Melting Point	-6.87 °C (estimate)	[2][4]
Flash Point	86.8 - 91 °C	[1][2]
Density	0.943 - 0.952 g/cm ³ at 20°C	[2][3]
Vapor Pressure	0.1 ± 0.4 mmHg at 25°C (Predicted)	[2]
Solubility	Very soluble in diethyl ether and ethanol.	[5]
Refractive Index	1.5410 to 1.5440	[1]

Acute Toxicity Data

Quantitative toxicological data, such as LD50 and LC50 values, for **N-Propylaniline** are not readily available in the public domain. Therefore, Table 2 presents acute toxicity data for structurally related aniline compounds to provide an estimation of its potential toxicity. This information should be interpreted with caution and is not a direct representation of **N-Propylaniline**'s toxicity.

Table 2: Acute Toxicity Data for Structurally Related Anilines

Compound	Route	Species	LD50/LC50	Source
N-Isopropylaniline	Oral	Rat	560 mg/kg	[6]
	Dermal	Rabbit	3550 mg/kg	
	Inhalation	Rat	1100 mg/m ³ (4h)	
3-Chloroaniline	Oral	Rat	690 mg/kg	[6]
	Dermal	-	300 mg/kg	
	Inhalation	-	3 mg/L (4h)	
3-Ethylaniline	Oral	-	500 mg/kg	[6]
	Dermal	-	1100 mg/kg	
	Inhalation	-	11 mg/L (4h)	
Aniline Hydrochloride	Oral	Rat	840 mg/kg	[6]
	Oral	Mouse	841 mg/kg	

Hazard Identification and Classification

N-Propylaniline is classified as a hazardous substance. The primary hazards associated with this chemical include:

- Acute Toxicity: Harmful if swallowed, in contact with skin, or if inhaled.[\[6\]](#)
- Skin Corrosion/Irritation: Causes skin irritation.[\[6\]](#)
- Serious Eye Damage/Eye Irritation: Causes serious eye irritation.[\[6\]](#)
- Respiratory Irritation: May cause respiratory irritation.[\[6\]](#)

Safety and Handling Precautions

Engineering Controls

- Work with **N-Propylaniline** should be conducted in a well-ventilated laboratory, preferably within a chemical fume hood.
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection: Wear a lab coat or other protective clothing. Use chemically resistant gloves (e.g., nitrile, neoprene). Inspect gloves for any signs of degradation before use.
- Respiratory Protection: If working outside of a fume hood or if there is a risk of inhalation, use a NIOSH-approved respirator with an organic vapor cartridge.

Handling and Storage

- Avoid contact with skin, eyes, and clothing.
- Do not breathe vapors or mists.
- Wash hands thoroughly after handling.
- Keep containers tightly closed and store in a cool, dry, and well-ventilated area.
- Protect from direct sunlight as the substance may be light-sensitive.
- Keep away from incompatible materials such as strong oxidizing agents and acids.

First Aid Measures

In the event of exposure to **N-Propylaniline**, follow these first aid procedures:

- Inhalation: Remove the individual to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.
- Skin Contact: Immediately wash the affected area with soap and plenty of water while removing all contaminated clothing and shoes. Seek medical attention.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting unless directed to do so by medical personnel. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Experimental Protocols for Safety Assessment

A thorough safety assessment of a chemical like **N-Propylaniline** involves a series of experimental protocols based on internationally recognized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD). The following are detailed methodologies for key toxicological endpoints.

Acute Oral Toxicity - OECD Test Guideline 423 (Acute Toxic Class Method)

This method is a stepwise procedure using a small number of animals to classify a substance for its acute oral toxicity.

- Principle: A single sex (typically female rats) is used in a stepwise procedure with 3 animals per step. The outcome (mortality or survival) of the previously dosed animals determines the next step (a higher or lower dose). The test aims to classify the substance into a GHS toxicity category rather than determining a precise LD50 value.^[7]
- Procedure:
 - Select healthy, young adult female rats and acclimate them to the laboratory conditions.
 - Fast the animals overnight prior to dosing.
 - Administer the selected starting dose of **N-Propylaniline** to one group of 3 animals by oral gavage.
 - Observe the animals closely for the first few hours after dosing and then periodically for 14 days for signs of toxicity and mortality. Record body weight changes.

- The next dosing step is determined by the number of animals that died or were moribund within a specified timeframe.
- The procedure is stopped when a dose that causes mortality is identified or when no effects are seen at the highest dose level.
- Endpoint: The test allows for the classification of the substance into one of several toxicity classes based on the observed mortality at different dose levels.

Acute Dermal Toxicity - OECD Test Guideline 402

This test is designed to assess the potential adverse effects of a substance when applied to the skin.

- Principle: The test substance is applied to a small area of the skin of an experimental animal (typically a rabbit or rat) for a set period. The animal is then observed for signs of toxicity.
- Procedure:
 - Select healthy, young adult animals. The day before the test, clip the fur from the dorsal area of the trunk.
 - Apply a single dose of **N-Propylaniline** (e.g., 2000 mg/kg body weight for a limit test) uniformly over an area of approximately 10% of the total body surface area.
 - Cover the application site with a porous gauze dressing and non-irritating tape.
 - After a 24-hour exposure period, remove the dressing and any residual test substance.
 - Observe the animals for signs of toxicity and mortality at regular intervals for 14 days. Record body weight at least weekly.
 - At the end of the observation period, perform a gross necropsy on all animals.
- Endpoint: The test provides information on dermal irritation, systemic toxicity, and an estimate of the dermal LD50 value.

Acute Dermal Irritation/Corrosion - OECD Test Guideline 404

This in vivo test determines the potential of a substance to cause skin irritation or corrosion.

- Principle: The test substance is applied to a small patch of skin on a single animal (typically an albino rabbit) for up to 4 hours. The degree of skin reaction is assessed at specific intervals.
- Procedure:
 - Approximately 24 hours before the test, clip the fur from a small area on the back of the animal.
 - Apply 0.5 mL (for a liquid) of **N-Propylaniline** to a gauze patch and apply it to the prepared skin area.
 - After a 4-hour exposure period, remove the patch and any remaining test substance.
 - Observe and score the skin for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.
 - If effects are reversible, the substance is classified as an irritant. If irreversible skin damage occurs, it is classified as corrosive.
- Endpoint: The test provides a classification of the substance as a skin irritant or corrosive.

Acute Eye Irritation/Corrosion - OECD Test Guideline 405

This test evaluates the potential of a substance to cause eye irritation or damage.

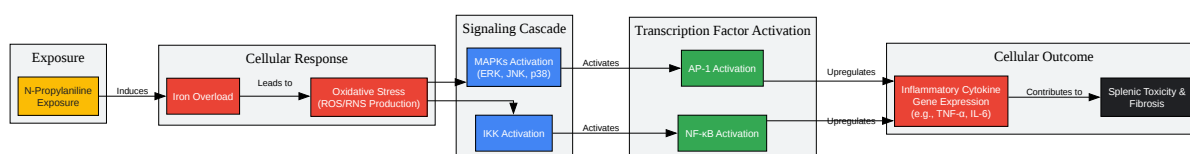
- Principle: A single dose of the test substance is applied to the conjunctival sac of one eye of an experimental animal (typically an albino rabbit). The untreated eye serves as a control.
- Procedure:

- Examine both eyes of the animal before testing to ensure there are no pre-existing defects.
- Instill 0.1 mL of **N-Propylaniline** into the conjunctival sac of one eye.
- Hold the eyelids together for about one second to prevent loss of the material.
- Examine the eyes at 1, 24, 48, and 72 hours after application.
- Score the reactions of the cornea, iris, and conjunctiva according to a graded scale.
- Endpoint: The test allows for the classification of the substance as an eye irritant or as causing serious eye damage based on the severity and reversibility of the observed lesions.

Signaling Pathway and Experimental Workflows

Aniline-Induced Cellular Toxicity Signaling Pathway

Aniline and its derivatives, including **N-Propylaniline**, are known to induce toxicity through a mechanism involving oxidative stress. The following diagram illustrates the generalized signaling pathway for aniline-induced cellular toxicity.

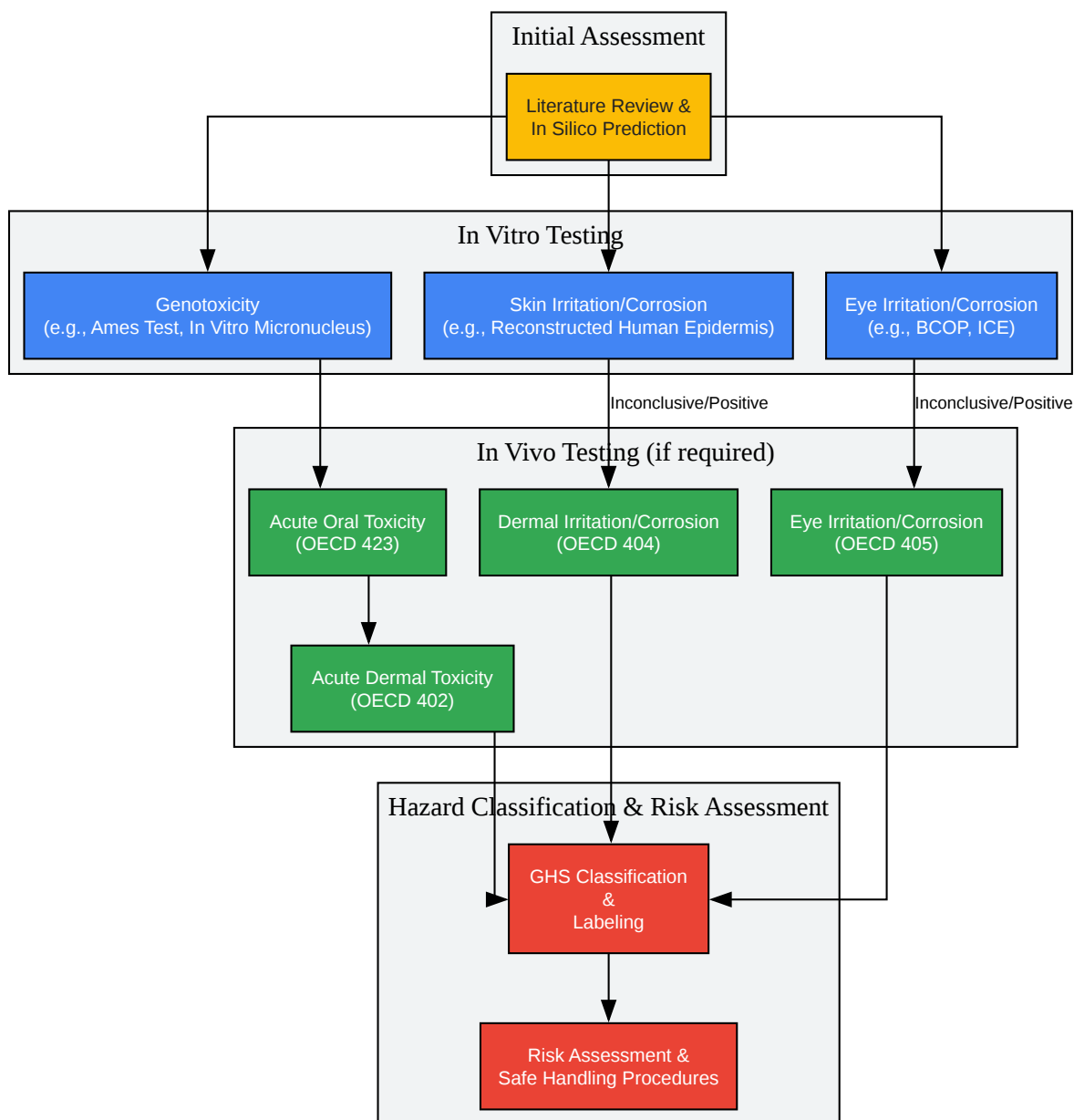


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Caption: Generalized signaling pathway for aniline-induced cellular toxicity.

Experimental Workflow for Safety Assessment

The safety assessment of a chemical like **N-Propylaniline** follows a structured workflow, often starting with in vitro methods to reduce animal testing, followed by in vivo studies for confirmation and regulatory purposes.



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Caption: A tiered experimental workflow for the safety assessment of a chemical.

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